

1,4-Diaminobutane dihydrochloride molecular weight and CAS number

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Compound of Interest

Compound Name: 1,4-Diaminobutane
dihydrochloride

Cat. No.: B013462

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Core Chemical Data

1,4-Diaminobutane dihydrochloride is an aliphatic diamine salt.^[1] It is a synthetic organic compound that presents as a white to almost white crystalline powder.^{[1][2]} The key quantitative data for this compound are summarized below.

Property	Value
Molecular Weight	161.07 g/mol ^{[2][3][4][5]}
CAS Number	333-93-7 ^{[1][2][3][6]}
Molecular Formula	C4H14Cl2N2 ^{[2][5]}

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References

- 1. spectrumchemical.com [spectrumchemical.com]

- 2. 1,4-Diaminobutane dihydrochloride | 333-93-7 [chemicalbook.com]
- 3. 1,4-Diaminobutane dihydrochloride - Putrescine dihydrochloride, 1 [sigmaaldrich.com]
- 4. selleckchem.com [selleckchem.com]
- 5. Putrescine Dihydrochloride | C₄H₁₄Cl₂N₂ | CID 9532 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. merckmillipore.com [merckmillipore.com]
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